

Albendazole sulfone-d7 comparison non-deuterated standard

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Compound Focus: Albendazole sulfone-d7

Cat. No.: S12888851

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Compound Basic Information

Property	Albendazole Sulfone-d7 (Deuterated Standard)	Albendazole Sulfone (Non-deuterated Standard)
CAS Number	54029-12-8 (unlabeled) [1]	75184-71-3 [2]
Molecular Formula	C ₁₂ H ₈ D ₇ N ₃ O ₃ S [1]	C ₁₂ H ₁₅ N ₃ O ₄ S [2]
Molecular Weight	288.37 g/mol [1]	Information missing
Primary Application	Internal standard for mass spectrometry [1]	Analytical reference standard [2]

Information Gaps and Limitations

The search results highlight several key gaps that prevent the creation of a full comparison guide:

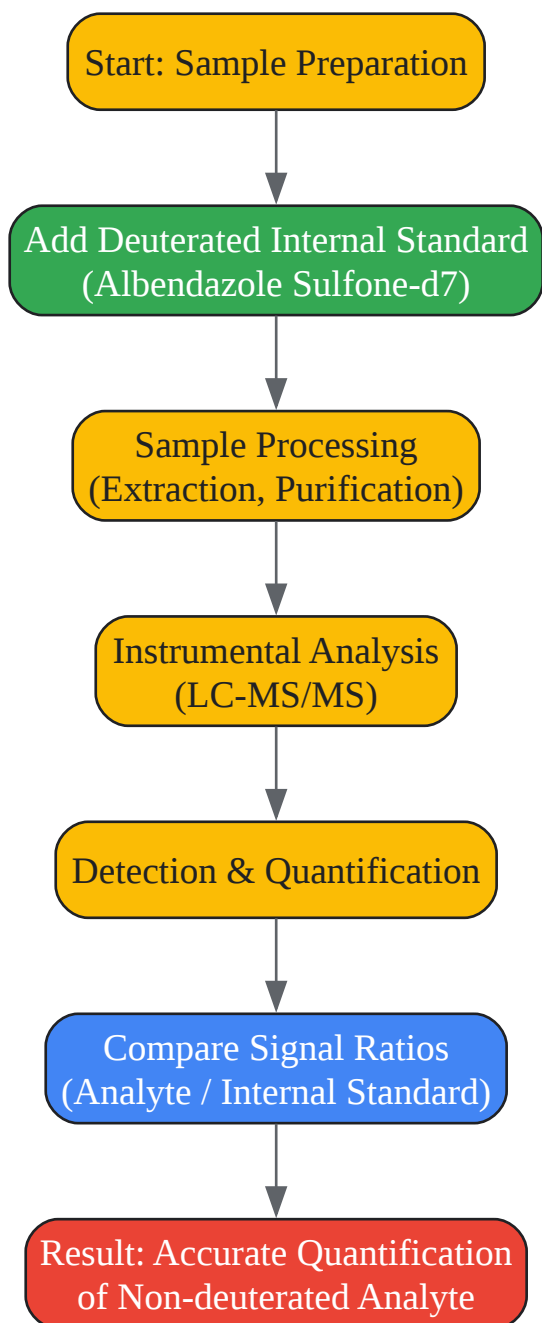
- No Direct Experimental Data:** The search results lack quantitative data comparing the performance of the deuterated and non-deuterated standards, such as chromatographic behavior, ionization

efficiency, or accuracy in quantification.

- **No Detailed Protocols:** While the results mention suitable techniques like HPLC and GC [2], they do not provide the detailed, step-by-step experimental methodologies you require.
- **Limited Pharmacokinetic Data:** There is some information on the pharmacokinetics of the related metabolite, Albendazole sulfoxide [3], but direct data on Albendazole sulfone is missing.

Experimental Workflow Concept

While specific protocols were not found, the general role of a deuterated internal standard in a bioanalytical workflow can be summarized. The following diagram illustrates this conceptual process.



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References

1. Albendazole Sulfoxide- d | CAS 54029-12-8 unlabeled | SCBT - Santa... 7 [scbt.com]
2. Albendazole sulfone VETRANAL , analytical standard 75184-71-3 [sigmaaldrich.com]
3. Albendazole (Albenza) Use During Pregnancy [drugs.com]

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